

Commercial Availability & Technical Guide: 3-Azido-N,N-dimethylaniline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-azido-N,N-dimethylaniline

CAS No.: 31125-03-8

Cat. No.: B6168730

[Get Quote](#)

CAS Number: 31125-03-8 Molecular Formula: C₈H₁₀N₄ Molecular Weight: 162.20 g/mol [1]

Executive Summary

3-azido-N,N-dimethylaniline is a specialized aryl azide building block used primarily in Click Chemistry (CuAAC), photoaffinity labeling, and the development of fluorogenic probes. Unlike its parent compound (N,N-dimethylaniline), it is not a commodity chemical available for immediate off-the-shelf delivery from standard catalog suppliers (e.g., Sigma-Aldrich, Fisher, TCI) in most regions.

Current Market Status:

- **Primary Source:** Niche building block suppliers (e.g., Enamine, WuXi AppTec).
- **Availability:** Typically "Make-to-Order" or "Inquire for Stock" due to the thermal instability inherent to electron-rich aryl azides.
- **Recommendation:** For small-scale research (<1g), synthesis in-house is often faster and safer than importing, provided strict safety protocols are followed.

Chemical Profile & Stability Analysis

The stability of organic azides is governed by the ratio of carbon atoms to nitrogen atoms. This molecule resides in a "Warning Zone" that dictates its handling protocols.

Property	Value	Critical Note
Structure	m-substituted aryl azide	Electron-donating -N(Me) ₂ group destabilizes the azide slightly compared to electron-poor analogs.
C/N Ratio	2.0 (8 Carbons / 4 Nitrogens)	DANGER: Ratio is < 3. ^{[1][2][3][4][5][6][7][8][9][10]} According to the "Rule of Six," this compound is potentially explosive if isolated in pure form.
Decomposition	> 100°C (Exothermic)	Releases N ₂ gas. Risk of explosion if heated in a closed system.
Storage	-20°C, Dark	Store as a solution (e.g., in DCM or Toluene) whenever possible.

Stability Visualization

The following diagram illustrates the stability logic and decomposition pathway.



[Click to download full resolution via product page](#)

Figure 1: Safety assessment based on the Smith Open-Chain Nitrogen Rule.

Sourcing Strategy

If purchasing is preferred over synthesis, the following supply chain logic applies.

Validated Suppliers

- Enamine: Listed as Product Code EN300-25976076. This is the most reliable commercial source for the specific meta isomer.
- Custom Synthesis Houses: Companies like BroadPharm or ChemSpace may not list it but can synthesize it rapidly from the amine precursor.

"Make vs. Buy" Decision Matrix

- Buy if: You need >5g and lack a blast-shielded fume hood. Lead time: 2–4 weeks.
- Make if: You need <1g for immediate use. Time: 4 hours.[11] Cost: <\$50.[8]

Technical Synthesis Protocol (The "Green" Route)

Since commercial stock is rare, this self-validating protocol allows for the safe preparation of **3-azido-N,N-dimethylaniline** from the commercially available 3-amino-N,N-dimethylaniline (CAS 99-64-9).

Methodology: Aqueous Diazotization followed by Azidation.[12] Yield: ~85-90% Purity: >95% (NMR)

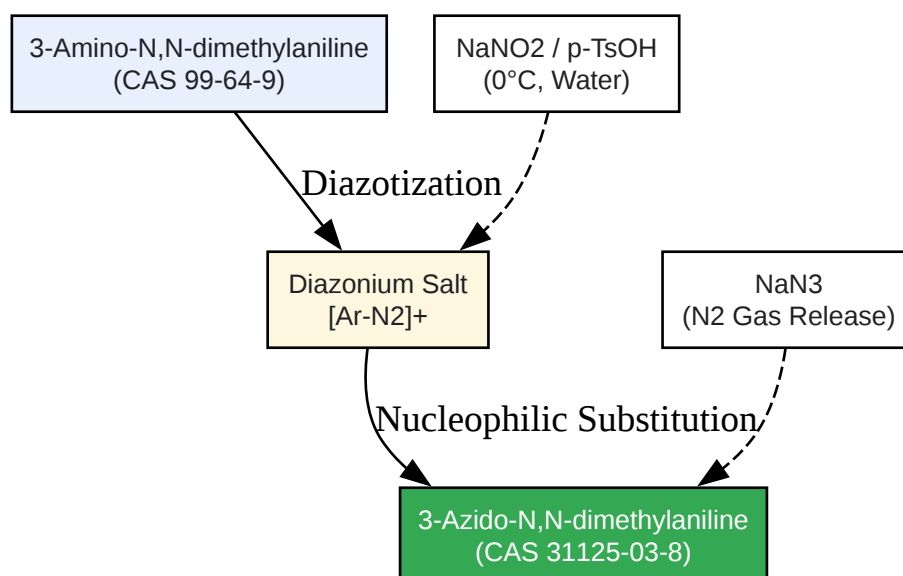
Reagents

- Precursor: 3-Amino-N,N-dimethylaniline (CAS 99-64-9)
- Acid: p-Toluenesulfonic acid (p-TsOH) or HCl (6M)
- Nitrite Source: Sodium Nitrite (NaNO₂)[12]
- Azide Source: Sodium Azide (NaN₃)[12]
- Solvent: Water (Main reaction), Ethyl Acetate (Extraction)[13][14]

Step-by-Step Workflow

- Diazotization (0°C):
 - Dissolve 3-amino-N,N-dimethylaniline (1.0 eq) in water containing p-TsOH (3.0 eq).
 - Cool to 0°C in an ice bath.
 - Add NaNO₂ (1.2 eq) dropwise as an aqueous solution.
 - Checkpoint: Solution turns clear/yellow. Starch-iodide paper turns blue (excess NO₂⁻).
- Azidation (0°C to RT):
 - Add NaN₃ (1.5 eq) dropwise (Caution: N₂ gas evolution).
 - Stir at 0°C for 30 mins, then warm to Room Temperature (RT) for 2 hours.
 - Observation: Evolution of nitrogen bubbles ceases; oil separates from water.
- Work-up (Safety Critical):
 - Extract with Ethyl Acetate.^[13] Wash with sat.^[12] NaHCO₃ and Brine.^[12]
 - Dry over MgSO₄.^[12]
 - CRITICAL: Concentrate on a rotary evaporator at RT (not heated). Do NOT distill to complete dryness if scaling >1g. Leave as a concentrated oil or solution.

Synthesis Pathway Diagram[16]



[Click to download full resolution via product page](#)

Figure 2: Synthetic route from the amine precursor.

Applications in Drug Discovery

The **3-azido-N,N-dimethylaniline** scaffold is highly valued for two specific mechanisms:

- **Fluorescence Quenching (PET Mechanism):** The dimethylamino group is a strong electron donor. When attached to a fluorophore (e.g., via a click reaction to a coumarin or rhodamine alkyne), it can quench fluorescence via Photoinduced Electron Transfer (PET). This makes it ideal for designing "turn-on" probes where the fluorescence is restored upon a specific biological event that cleaves or modifies the donor group.
- **Bioorthogonal Labeling:** As a small, relatively non-polar handle, it can be incorporated into drug candidates to map their binding targets in live cells using copper-free click chemistry (SPAAC) with strained cyclooctynes (e.g., DBCO).

References

- Enamine Store.Product EN300-25976076: **3-azido-N,N-dimethylaniline**.[\[1\]](#)
- Barral, K., et al. (2007). "Efficient synthesis of aromatic azides from amines." *Organic Letters*.

- Bräse, S., et al. (2005).[10] "Organic Azides: An Exploding Diversity of a Unique Class of Compounds." *Angewandte Chemie International Edition*.
- Smith, P.A.S. (1984). "Open-Chain Nitrogen Compounds." (Source of the C/N > 3 safety rule).
- Sivakumar, K., et al. (2004). "A fluorogenic 1,3-dipolar cycloaddition reaction of 3-azidocoumarins and acetylenes." *Organic Letters*.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. namiki-s.co.jp [namiki-s.co.jp]
- 2. 3-Azido-propylamino-C12-tris- α -GalNAc-PerAc, 2790424-72-3 | [BroadPharm](http://BroadPharm.com) [broadpharm.com]
- 3. 3,3'-Diamino-N-methyldipropylamine, 105-83-9 | [BroadPharm](http://BroadPharm.com) [broadpharm.com]
- 4. 2-Azidoacetic acid 95% | CAS: 18523-48-3 | [AChemBlock](http://AChemBlock.com) [achemblock.com]
- 5. 2680665-28-3_CAS号:2680665-28-3_Methyl 4-(2-[[[(benzyloxy)carbonyl]amino]acetyl]-2-methylbenzoate - [化源网](http://m.chemsrc.com) [m.chemsrc.com]
- 6. 2-Azidoacetic Acid, 18523-48-3 | [BroadPharm](http://BroadPharm.com) [broadpharm.com]
- 7. 4-azido-N,N-dimethylaniline | 18523-44-9 [sigmaaldrich.com]
- 8. [EnamineStore](http://EnamineStore.com) [enaminestore.com]
- 9. Azide reagent, PEG azide, Azide click chemistry | [BroadPharm](http://BroadPharm.com) [broadpharm.com]
- 10. [Organic Syntheses Procedure](http://orgsyn.org) [orgsyn.org]
- 11. [Dimethylaniline - Wikipedia](http://en.wikipedia.org) [en.wikipedia.org]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. [N,N-Dimethylaniline: Synthesis, applications and toxicity_Chemicalbook](http://chemicalbook.com) [chemicalbook.com]
- 14. portal.tpu.ru [portal.tpu.ru]

- To cite this document: BenchChem. [Commercial Availability & Technical Guide: 3-Azido-N,N-dimethylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6168730/docs#commercial-availability-technical-guide-3-azido-n-n-dimethylaniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)